

SAE-14 synthesis and characterization

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Compound of Interest

Compound Name: SAE-14

Cat. No.: B10831564

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References

- 1. SAE 14 (SAE): Properties, Composition, and Best Uses | Total Materia [totalmateria.com]
- 2. gravitycastindia.com [gravitycastindia.com]
- 3. en.saarstahl.com [en.saarstahl.com]
- 4. macsteel.co.za [macsteel.co.za]
- 5. S100A14 inhibits cell growth and epithelial-mesenchymal transition (EMT) in prostate cancer through FAT1-mediated Hippo signaling pathway - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Regulation of the Sae Two-Component System by Branched-Chain Fatty Acids in Staphylococcus aureus - PMC [pmc.ncbi.nlm.nih.gov]
- 8. mdpi.com [mdpi.com]
- 9. Dry-gel conversion synthesis of SAPO-14 zeolites for the selective conversion of methanol to propylene - Inorganic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 10. researchgate.net [researchgate.net]
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